Molecular Mechanism of Action for (-)-Prostephanaberrine

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Compound of Interest

Compound Name:	*(-)-Prostephanaberrine*
Cat. No.:	*B12432455*

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An In-Depth Technical Guide for Drug Development Professionals

Executive Summary

(-)-Prostephanaberrine is a specialized hasubanan alkaloid isolated from the fruits of Stephania japonica (Menispermaceae).[1] Unlike the more common protoberberine or bisbenzylisoquinoline alkaloids (e.g., tetrandrine) found in the same genus, prostephanaberrine possesses a distinct aza[4.4.3]propellane carbon skeleton.

This guide delineates the molecular mechanisms of **(-)-Prostephanaberrine**, distinguishing its activity from structurally isomeric morphinans. While often overshadowed by its chemical derivative stephanaberrine, this molecule represents a critical scaffold for opioidergic modulation and multidrug resistance (MDR) reversal.

Key Mechanistic Pillars:

- Structural Pharmacophore: Aza-propellane core providing unique spatial arrangement compared to morphinans.

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- Primary Target:

  -Opioid (DOR) and

  -Opioid (MOR) receptor modulation.

- Secondary Mechanism: Chemosensitization via P-glycoprotein (P-gp) inhibition (Class Effect).

- Chemical Reactivity: Acid-catalyzed conversion to stephanaberrine, acting as a potential pro-drug mechanism.

Structural Basis & Pharmacophore Analysis

The biological activity of **(-)-Prostephanaberrine** is dictated by its hasubanan skeleton, which is a structural isomer of the morphinan skeleton (found in morphine/codeine) but formed via a different phenolic oxidative coupling pathway from reticuline.

The Aza[4.4.3]propellane Core

Unlike the T-shaped conformation of morphinans, the hasubanan skeleton presents a more compact, caged structure.

- Core Feature: The nitrogen atom is part of a bridgehead system (aza-propellane), creating a rigid stereochemical environment.

- Key Functional Groups: The "ketone form" of prostephanaberrine is chemically labile. Under acidic conditions (e.g., gastric environment or specific assay buffers), it undergoes rearrangement to form stephanaberrine, a metaphanine-type base.

Stereochemical Implications

The (-)-enantiomer configuration is critical. Research on hasubanan alkaloids indicates that while (+)-enantiomers often lack opioid affinity, the (-)-enantiomers retain significant binding capacity for opioid receptors, specifically the

-subtype.

Primary Mechanism: Opioid Receptor Modulation

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The most definitive mechanistic data for hasubanan alkaloids from Stephania japonica points to opioid receptor interaction.

Receptor Selectivity Profile

- Target:

  -Opioid Receptor (DOR) >

  -Opioid Receptor (MOR).

- Affinity:

  values for the hasubanan class typically range from 0.7 to 46

  M.[2][3]

- Selectivity: Generally inactive at the

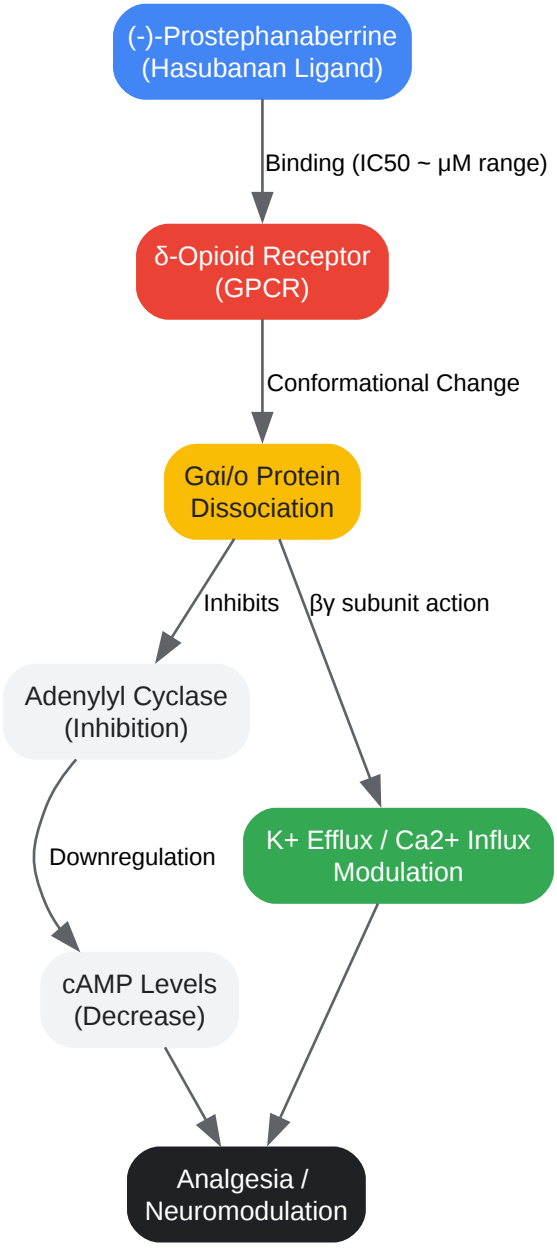
  -Opioid Receptor (KOR).

Signaling Cascade

Upon binding to the DOR/MOR, **(-)-Prostephanaberrine** (or its active metabolite) likely acts as a partial agonist or competitive antagonist, modulating the G-protein coupled pathway.

DOT Diagram: Opioid Receptor Signaling Pathway

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Caption: Putative signaling cascade for hasubanan alkaloid interaction with G-protein coupled opioid receptors.[2]

Secondary Mechanism: MDR Reversal & Cytotoxicity

While **(-)-Prostephanaberrine** itself exhibits low direct cytotoxicity against cell lines like A549 or K562 compared to other alkaloids, it functions as a chemosensitizer.

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P-glycoprotein (P-gp) Inhibition

Stephania alkaloids are potent inhibitors of P-gp (ABCB1), an efflux pump responsible for multidrug resistance in cancer.

- Mechanism: The alkaloid binds to the transmembrane domain of P-gp, competitively inhibiting the efflux of cytotoxic agents (e.g., doxorubicin, vinblastine).
- Result: Intracellular accumulation of the co-administered drug increases, restoring chemosensitivity in resistant tumors.

Chemical Conversion Mechanism

Prostephanaberrine is a precursor.[4] In the presence of acid (HCl), it converts to stephanaberrine.[4] This conversion is crucial for researchers using acidic extraction methods, as the biological readout may reflect the mixture of the pro-drug and its derivative.

DOT Diagram: Chemical Conversion & MDR Action



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Caption: Acid-catalyzed conversion of prostephanaberrine to stephanaberrine and subsequent P-gp inhibition.[4][5]

Experimental Protocols

To validate the mechanism of **(-)-Prostephanaberrine**, the following protocols are recommended. These are designed to distinguish between direct opioid activity and MDR reversal.

Protocol A: Opioid Radioligand Binding Assay

Objective: Determine affinity (

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) for

,

, and

receptors.

- Membrane Preparation: Use CHO cells stably expressing human DOR, MOR, or KOR. Homogenize in 50 mM Tris-HCl (pH 7.4).
- Ligands:
  - DOR:

    -DPDPE
  - MOR:

    -DAMGO
  - KOR:

    -U69,593
- Incubation:
  - Mix 200

    g membrane protein with radioligand (1-2 nM) and increasing concentrations of **(-)-Prostephanaberrine** (

    to

    M).
  - Incubate at 25°C for 60 mins.
- Filtration: Terminate via rapid filtration through GF/B glass fiber filters (pre-soaked in 0.3% PEI).

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- Analysis: Measure radioactivity via liquid scintillation. Calculate

  and convert to

  using the Cheng-Prusoff equation.

Protocol B: MDR Reversal (Rhodamine 123 Accumulation)

Objective: Assess P-gp inhibition potency.

- Cell Line: Use MDR1-overexpressing cells (e.g., MCF-7/ADR).
- Treatment:
  - Seed cells at

    cells/well.
  - Treat with **(-)-Prostephanaberrine** (5, 10, 20

    M) for 2 hours.
  - Add Rhodamine 123 (5

    M) and incubate for another 60 mins.
- Wash: Wash 3x with ice-cold PBS to stop efflux.
- Detection: Lyse cells and measure fluorescence (Ex 485 nm / Em 530 nm).
- Control: Compare against Verapamil (positive control).

Summary of Quantitative Data

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Parameter	Value / Characteristic	Reference Context
Chemical Formula		Hasubanan Alkaloid
Melting Point	225°C (dec)	Isolated from S. japonica
Optical Rotation		Levorotatory enantiomer
Target Affinity		-Opioid Receptor (Class Data)
Cytotoxicity	Low ( )	Direct toxicity to A549/K562
MDR Potency	Moderate to High	Inferred from Stephania class

References

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